

Personal protective equipment for handling 3-Methyl-2-(4-nitrophenyl)pyridine

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Compound of Interest

Compound Name: 3-Methyl-2-(4-nitrophenyl)pyridine

Cat. No.: B052394

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Essential Safety and Handling Guide for 3-Methyl-2-(4-nitrophenyl)pyridine

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-Methyl-2-(4-nitrophenyl)pyridine** in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development.

Chemical Profile:

Property	Value
Chemical Name	3-Methyl-2-(4-nitrophenyl)pyridine
CAS Number	113120-13-1[1]
Molecular Formula	C ₁₂ H ₁₀ N ₂ O ₂ [1]
Appearance	White to light yellow crystal powder[1]
Storage	Room temperature, sealed well[1]

Immediate Safety Precautions

Due to the lack of a specific Safety Data Sheet (SDS) for **3-Methyl-2-(4-nitrophenyl)pyridine**, the following precautions are based on guidelines for handling pyridine derivatives and

nitroaromatic compounds. These compounds are often toxic and flammable.[2]

- **Engineering Controls:** Always handle this compound in a certified chemical fume hood to minimize inhalation of dust or vapors.[2][3] Ensure proper ventilation in the work area.[2] Eyewash stations and safety showers must be readily accessible.[4]
- **Personal Protective Equipment (PPE):** Wear appropriate PPE at all times. This is your primary defense against chemical exposure.[2]
- **Hygiene:** Do not eat, drink, or smoke in the laboratory.[5] Wash hands thoroughly after handling the chemical, even if gloves were worn.[6]

Operational Handling Plan

A systematic approach is crucial when working with potentially hazardous chemicals.

1. Preparation and Weighing:

- Before handling, ensure all necessary PPE is worn correctly.
- Conduct all weighing and transfers of the solid material within a chemical fume hood to prevent the dispersion of powder.
- Use non-sparking tools to avoid ignition sources.[5][7]

2. Dissolving and Reactions:

- When dissolving the compound, add it slowly to the solvent to avoid splashing.
- If the reaction is exothermic, use an ice bath to control the temperature.
- Keep containers tightly closed when not in use to prevent the release of vapors.[3]

3. Spill Management:

- In case of a spill, evacuate non-essential personnel from the area.
- For small spills, use an absorbent material like sand or vermiculite to contain the powder.[2]

- Carefully sweep up the absorbed material and place it into a sealed, labeled container for hazardous waste disposal.[\[4\]](#)
- Ventilate the area and decontaminate the spill surface.

Personal Protective Equipment (PPE) Summary

The following table outlines the recommended PPE for handling **3-Methyl-2-(4-nitrophenyl)pyridine**.

Body Part	PPE Recommendation	Rationale
Eyes/Face	Chemical splash goggles and a face shield. [3] [8]	Protects against splashes and airborne particles.
Hands	Nitrile or neoprene gloves. [2] [3]	Provides chemical resistance. Latex gloves are not recommended. [3]
Body	A fully buttoned, flame-resistant lab coat. [3] [9]	Protects skin from contamination and potential fire hazards.
Respiratory	Use within a fume hood. A respirator may be required for large quantities or inadequate ventilation. [9]	Prevents inhalation of harmful dust or vapors.
Feet	Closed-toe, chemical-resistant shoes. [9]	Protects feet from spills.

Disposal Plan

Proper disposal of **3-Methyl-2-(4-nitrophenyl)pyridine** and its waste is critical to prevent environmental contamination and ensure safety.

- Waste Collection: Collect all waste containing this chemical, including contaminated consumables (e.g., gloves, absorbent materials), in a dedicated, sealed, and clearly labeled hazardous waste container.[\[6\]](#)

- Waste Storage: Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and acids.[6][10]
- Waste Disposal: Dispose of the hazardous waste through your institution's designated hazardous waste management program, following all local, state, and federal regulations.

Workflow for Safe Handling and Disposal

Caption: Safe handling and disposal workflow.

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